OXA-06 solubility issues and solutions

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Compound of Interest

Compound Name:	*OXA-06*
Cat. No.:	*B13406009*

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OXA-06 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **OXA-06**, a potent ROCK inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is **OXA-06** and what is its primary mechanism of action?

A1: **OXA-06** is a potent and selective ATP-competitive inhibitor of Rho-associated coiled-coil containing protein kinase (ROCK). It is used in research, particularly in the field of oncology, to study the effects of ROCK inhibition on cellular processes such as anchorage-independent growth and invasion of cancer cell lines.

Q2: What are the basic physicochemical properties of **OXA-06** Hydrochloride?

A2: The key physicochemical properties of **OXA-06** hydrochloride are summarized in the table below.

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Property	Value
Molecular Formula	C21H20Cl2FN3
Molecular Weight	404.31 g/mol [1][2]
Appearance	Solid
CAS Number	1825455-91-1[1][2]

Q3: How should I store **OXA-06**?

A3: Proper storage is crucial to maintain the stability and activity of **OXA-06**.

- Solid Form: Store at 4°C, protected from light in a dry, tightly sealed container.[2] For long-term storage, -20°C is recommended for the powder form, which can be stable for up to 2 years.
- In Solution (DMSO): For short-term storage, solutions in DMSO can be kept at 4°C for up to 2 weeks. For longer-term storage, it is recommended to store aliquots at -80°C, which can be stable for up to 6 months.

Troubleshooting Guide: Solubility Issues

Q1: I am having trouble dissolving **OXA-06** in my desired solvent.

A1: **OXA-06** is known to have limited solubility in aqueous solutions. The recommended solvent for creating a stock solution is Dimethyl Sulfoxide (DMSO).[1][2]

- Issue: The compound does not dissolve completely in aqueous buffers like PBS.
  - Solution: It is not recommended to dissolve **OXA-06** directly in aqueous buffers. First, prepare a high-concentration stock solution in 100% DMSO. This stock can then be serially diluted to the final working concentration in your aqueous experimental medium. Ensure the final concentration of DMSO in your assay is low (typically <0.1%) to avoid solvent-induced artifacts.

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- Issue: The compound precipitates when I dilute my DMSO stock solution into an aqueous buffer.
    - Solution: This is a common issue with hydrophobic compounds. To mitigate this:
        - Increase the volume of the aqueous buffer: Add the small volume of the DMSO stock solution to a larger volume of the aqueous buffer while vortexing or stirring to ensure rapid mixing.
        - Use a carrier protein: For in vitro cell culture experiments, the presence of serum (e.g., FBS) in the media can help to keep the compound in solution.
        - Test lower concentrations: If precipitation persists, you may be exceeding the solubility limit of **OXA-06** in your final solution. Try working with lower concentrations.

Q2: What is the maximum solubility of **OXA-06**?

A2: The known solubility of **OXA-06** hydrochloride at 25°C is in DMSO at a concentration of 22 mg/mL.[2] The solubility in other solvents is not widely reported but is expected to be significantly lower in aqueous solutions.

Solubility Data

Solvent	Concentration	Temperature
DMSO	22 mg/mL[2]	25°C

Experimental Protocols

Protocol 1: Preparation of a 10 mM **OXA-06** Stock Solution in DMSO

Materials:

- **OXA-06** Hydrochloride (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)

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- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- Calculate the required mass: To prepare a 10 mM stock solution, use the following calculation:
  - Mass (mg) = 10 mM * 404.31 g/mol * Volume (L)
  - For 1 mL of a 10 mM stock: Mass = 10 * 404.31 * 0.001 = 4.0431 mg
- Weigh the compound: Carefully weigh out the calculated amount of **OXA-06** hydrochloride powder.
- Dissolve in DMSO: Add the appropriate volume of anhydrous DMSO to the powder. For the example above, add 1 mL of DMSO.
- Ensure complete dissolution: Vortex the solution thoroughly until all the solid is completely dissolved. Gentle warming (to no more than 37°C) in a water bath can aid in dissolution if needed.
- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes and store at -80°C.

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

Materials:

- 10 mM **OXA-06** stock solution in DMSO
- Pre-warmed cell culture medium (e.g., DMEM with 10% FBS)
- Sterile dilution tubes

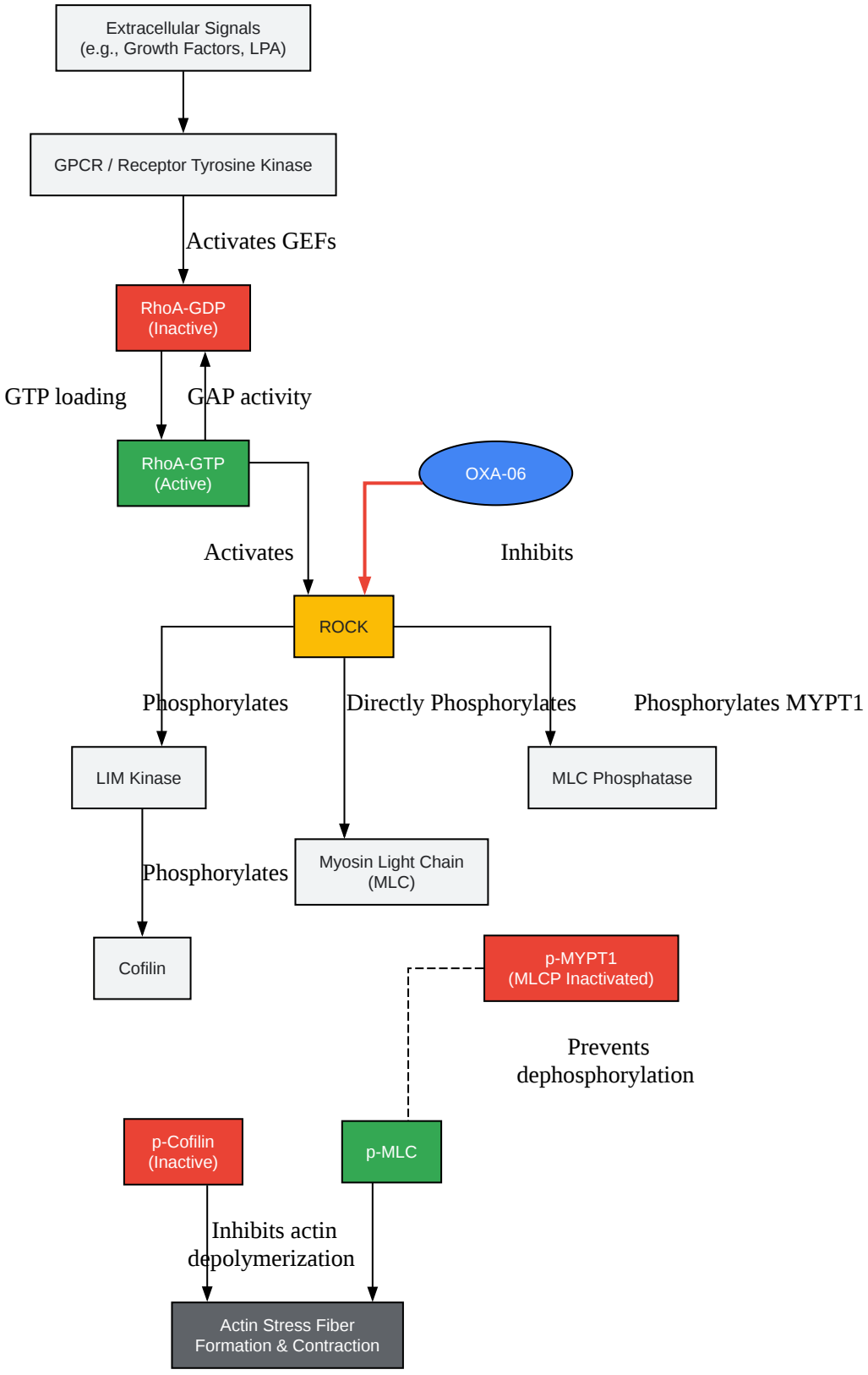
Procedure:

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- Thaw the stock solution: Thaw a single aliquot of the 10 mM **OXA-06** stock solution at room temperature.
- Perform serial dilutions: To achieve the desired final concentration, perform serial dilutions of the DMSO stock solution in cell culture medium.
    - Important: To avoid precipitation, add the DMSO stock to the culture medium and mix immediately. Do not add the medium to the concentrated DMSO stock.
    - For example, to prepare a 10 µM working solution from a 10 mM stock, you can perform a 1:1000 dilution. This can be done in steps (e.g., 1:10 followed by 1:100) to ensure accurate pipetting and thorough mixing.
- Final DMSO concentration: Ensure that the final concentration of DMSO in your experimental wells is below 0.1% to minimize solvent toxicity to the cells. Remember to include a vehicle control (medium with the same final concentration of DMSO) in your experiment.

Visualizations

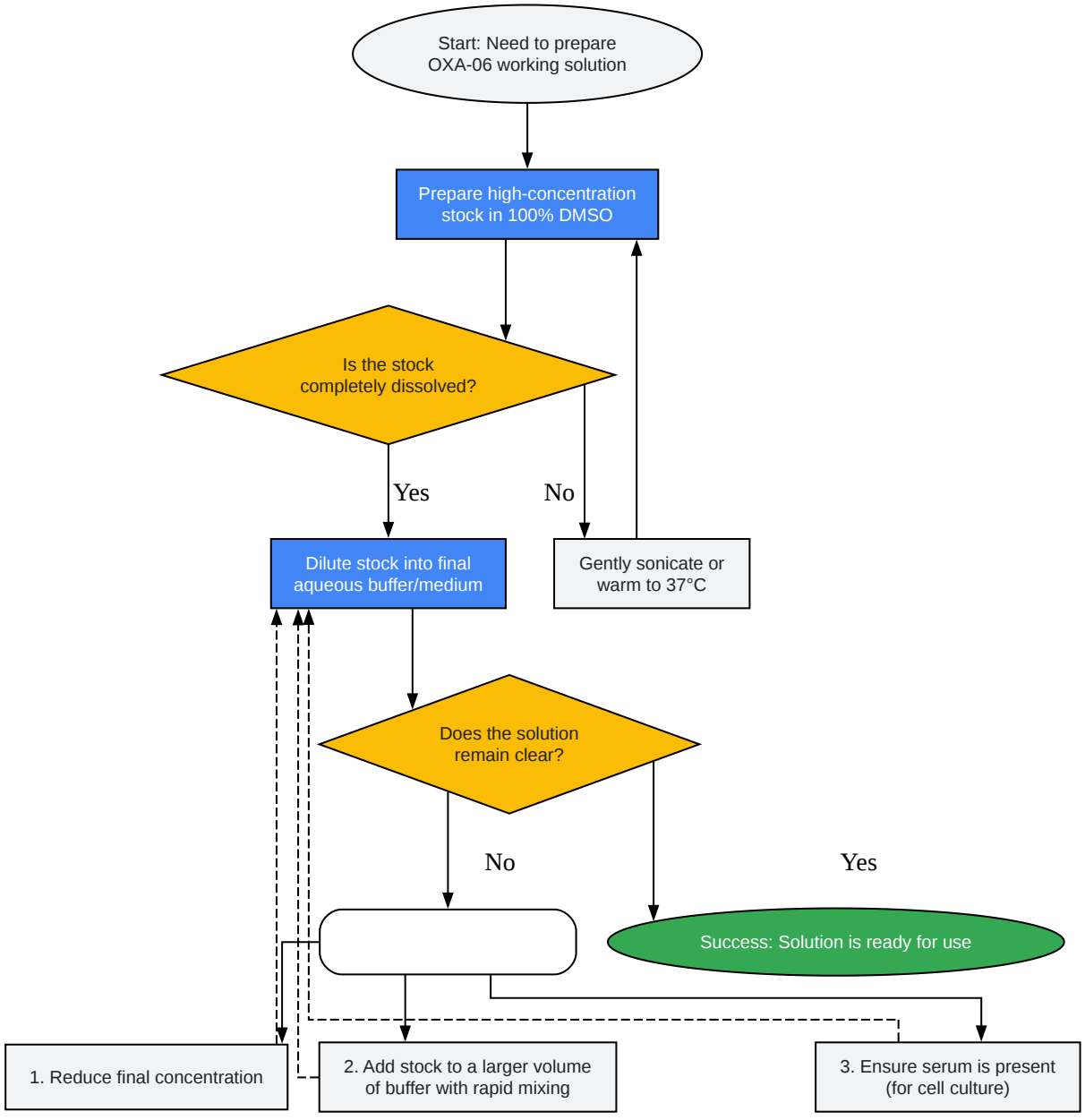
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Caption: The ROCK signaling pathway and the inhibitory action of **OXA-06**.

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Caption: Troubleshooting workflow for **OXA-06** solubilization.

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